

# Preparation of GS967 Stock Solution: Application Notes and Protocols

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: GS967

Cat. No.: B15589792

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

## Abstract

This document provides detailed protocols for the preparation, storage, and handling of stock solutions of **GS967**, a potent and selective inhibitor of the late cardiac sodium current (late I<sub>Na</sub>).<sup>[1]</sup> Accurate preparation of stock solutions is critical for ensuring the reliability and reproducibility of experimental results. These guidelines amalgamate data from various suppliers and scientific literature to provide a comprehensive resource for researchers.

## Compound Information

**GS967** (also known as GS-458967) is a small molecule modulator used in cardiovascular and neurological research.<sup>[2][3]</sup> Its primary mechanism of action is the inhibition of the persistent sodium current, with significantly less effect on the peak sodium current.<sup>[3][4]</sup>

Table 1: Chemical and Physical Properties of **GS967**

Property	Value	Source
CAS Number	1262618-39-2	[1][4][5][6]
Molecular Formula	C <sub>14</sub> H <sub>7</sub> F <sub>6</sub> N <sub>3</sub> O	[1][2][4][5][6]
Molecular Weight	347.22 g/mol	[1][2][4][6]
Appearance	White to off-white solid	[1]

## Solubility and Recommended Solvents

**GS967** is practically insoluble in water but exhibits good solubility in several organic solvents. [4][6] The choice of solvent is crucial for achieving the desired concentration and ensuring the stability of the stock solution.

Table 2: Solubility of **GS967** in Common Solvents

Solvent	Solubility	Notes	Source
DMSO	≥ 20 mg/mL to 50 mg/mL (approx. 57.6 mM to 144 mM)	Use freshly opened, anhydrous DMSO as it is hygroscopic, which can affect solubility. Ultrasonic treatment may be needed to fully dissolve the compound.	[1][2][4][5]
Ethanol	≥ 12 mg/mL to 46 mg/mL (approx. 34.6 mM to 132.5 mM)	Ultrasonic treatment can aid dissolution.	[2][4][5][6]
DMF	25 mg/mL (approx. 72 mM)	---	[5]

For most in vitro applications, DMSO is the recommended solvent due to its high solubilizing capacity for **GS967**.

## Experimental Protocols

### Preparation of High-Concentration Stock Solution for In Vitro Use (e.g., 10 mM in DMSO)

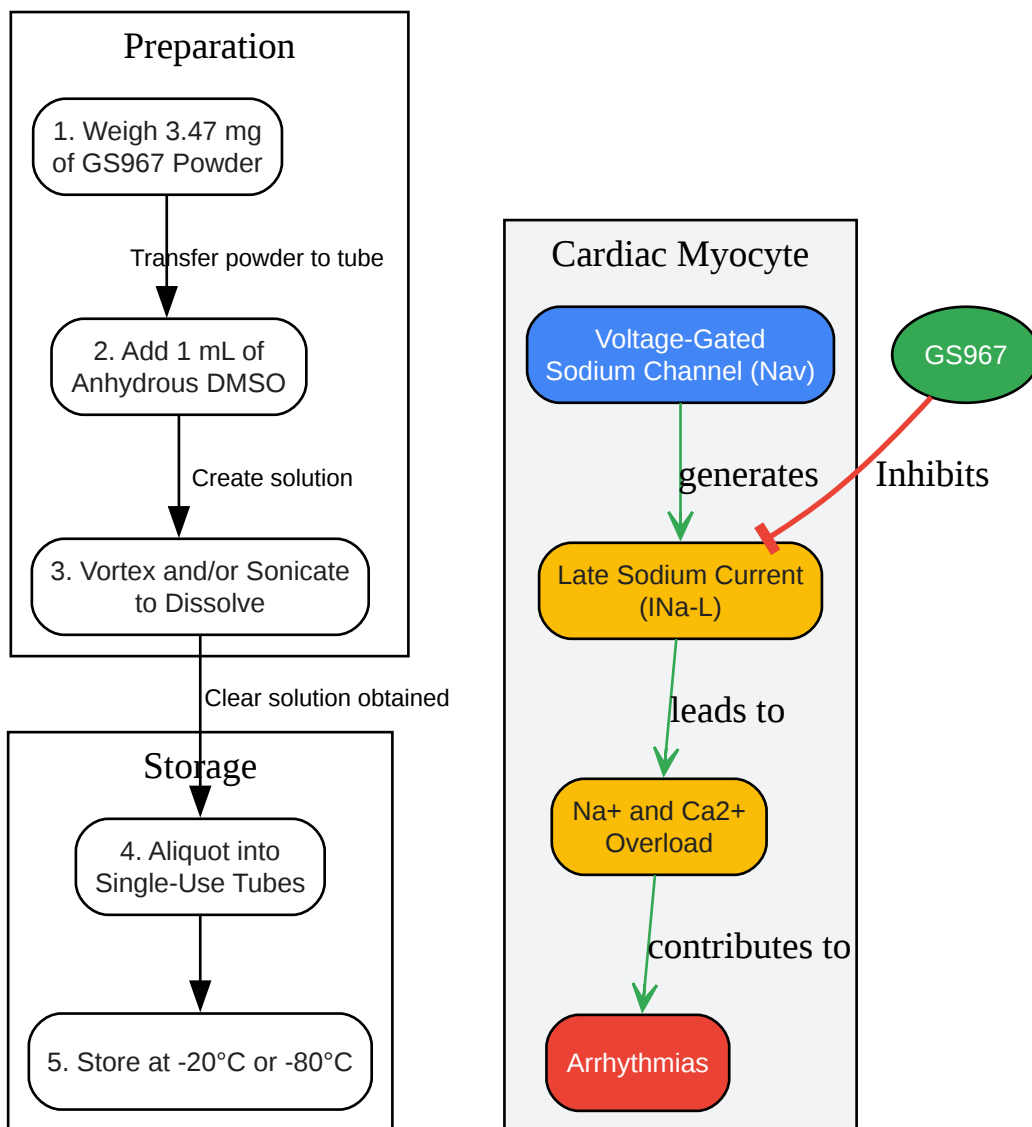
This protocol describes the preparation of a 10 mM stock solution in DMSO, a common starting concentration for serial dilutions in cell-based assays.

Materials:

- **GS967** powder
- Anhydrous or newly opened Dimethyl Sulfoxide (DMSO)
- Vortex mixer
- Ultrasonic bath (optional)
- Sterile microcentrifuge tubes or vials

Procedure:

- Calculate the required mass of **GS967**:
  - To prepare 1 mL of a 10 mM stock solution, you will need:
    - $\text{Mass (g)} = \text{Concentration (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
    - $\text{Mass (mg)} = 10 \text{ mmol/L} \times 0.001 \text{ L} \times 347.22 \text{ g/mol} \times 1000 \text{ mg/g} = 3.4722 \text{ mg}$
- Weigh the **GS967** powder accurately using a calibrated analytical balance.
- Add the appropriate volume of DMSO. For 3.4722 mg of **GS967**, add 1 mL of DMSO.
- Dissolve the compound. Vortex the solution thoroughly. If precipitation or cloudiness occurs, sonicate the solution in an ultrasonic bath for a few minutes to aid dissolution.[\[1\]](#)
- Aliquot and store. Once fully dissolved, aliquot the stock solution into smaller, single-use volumes in sterile tubes to avoid repeated freeze-thaw cycles.

Workflow for Preparing a 10 mM **GS967** Stock Solution in DMSO[Click to download full resolution via product page](#)**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. medchemexpress.com [medchemexpress.com]
- 2. apexbt.com [apexbt.com]
- 3. The novel sodium channel modulator GS-458967 (GS967) is an effective treatment in a mouse model of SCN8A encephalopathy - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. selleckchem.com [selleckchem.com]
- 5. caymanchem.com [caymanchem.com]
- 6. selleckchem.com [selleckchem.com]
- To cite this document: BenchChem. [Preparation of GS967 Stock Solution: Application Notes and Protocols]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15589792#how-to-prepare-gs967-stock-solution]

---

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

#### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)